Spectroscopic Data of 2-Bromo-5-methylbenzonitrile: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Bromo-5-methylbenzonitrile*
CAS No.:	*42872-83-3*
Cat. No.:	*B1280145*

Get Quote

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **2-Bromo-5-methylbenzonitrile** (CAS No. 42872-83-3). Designed for researchers, scientists, and professionals in drug development, this document synthesizes predictive data with established spectroscopic principles to offer a robust analytical framework for this versatile synthetic intermediate. Given the current absence of publicly available experimental spectra, this guide leverages high-fidelity predictive tools and foundational knowledge to provide a reliable interpretation of the expected spectroscopic characteristics.

Introduction to **2-Bromo-5-methylbenzonitrile**

2-Bromo-5-methylbenzonitrile, also known as 4-Bromo-3-cyanotoluene, is a halogenated aromatic nitrile with the molecular formula C_8H_6BrN and a molecular weight of approximately 196.04 g/mol .[1] It typically presents as a powder or crystalline solid with a melting point in the range of 61-65 °C.[1] The molecule's structure, featuring a bromo, a methyl, and a nitrile group on a benzene ring, makes it a valuable building block in organic synthesis, particularly in the development of pharmaceuticals and other complex organic molecules. A thorough understanding of its spectroscopic properties is paramount for reaction monitoring, quality control, and structural confirmation.

© 2026 BenchChem. All rights reserved.

Physicochemical Properties:

Property	Value	Source(s)
CAS Number	42872-83-3	
Molecular Formula	C_8H_6BrN	
Molecular Weight	196.04 g/mol	
Melting Point	61-65 °C	[1]
Appearance	Powder/Crystalline Solid	[1]
Synonyms	4-Bromo-3-cyanotoluene	

Proton Nuclear Magnetic Resonance (^{1}H NMR) Spectroscopy

^{1}H NMR spectroscopy is a fundamental technique for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Experimental Protocol: ^{1}H NMR Spectroscopy

Rationale: The following protocol is a standardized procedure for acquiring a high-resolution ^{1}H NMR spectrum of a solid aromatic compound like **2-Bromo-5-methylbenzonitrile**. The choice of deuterated chloroform ($CDCl_3$) as the solvent is due to its excellent solubilizing properties for a wide range of organic compounds and its well-characterized residual solvent peak.

Methodology:

- Sample Preparation: Accurately weigh approximately 10-20 mg of **2-Bromo-5-methylbenzonitrile**.
- Dissolve the sample in approximately 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- Transfer the solution to a clean, dry 5 mm NMR tube.

© 2026 BenchChem. All rights reserved.

- Instrument Setup:
  - Use a spectrometer operating at a frequency of 400 MHz or higher to ensure good signal dispersion.
  - Lock the spectrometer on the deuterium signal of the $CDCl_3$.
  - Shim the magnetic field to achieve optimal homogeneity, indicated by a sharp and symmetrical TMS peak.
- Data Acquisition:
  - Acquire the spectrum at a standard probe temperature of 25 °C.
  - Use a sufficient number of scans (typically 16-64) to achieve an adequate signal-to-noise ratio.
  - Employ a standard pulse sequence with a relaxation delay of 1-2 seconds.
- Data Processing:
  - Apply a Fourier transform to the acquired free induction decay (FID).
  - Phase the spectrum and perform baseline correction.
  - Calibrate the chemical shift scale by setting the TMS peak to 0.00 ppm.
  - Integrate the signals to determine the relative number of protons.

Predicted ^1H NMR Data

Due to the lack of publicly available experimental data, the following ^1H NMR spectral data is predicted using advanced computational algorithms and knowledge of substituent effects on aromatic systems.

© 2026 BenchChem. All rights reserved.

Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~ 7.65	d	1H	H-6
~ 7.45	dd	1H	H-4
~ 7.20	d	1H	H-3
~ 2.40	s	3H	-CH_3

Interpretation of the ^{1}H NMR Spectrum

The predicted ^{1}H NMR spectrum of **2-Bromo-5-methylbenzonitrile** is expected to show four distinct signals corresponding to the aromatic and methyl protons.

- Aromatic Region (7.0 - 8.0 ppm): The three protons on the benzene ring are in different chemical environments and are expected to appear as distinct signals.
  - The proton at position 6 (H-6), being ortho to the electron-withdrawing cyano group, is expected to be the most deshielded and appear as a doublet.
  - The proton at position 4 (H-4) is expected to be a doublet of doublets due to coupling with both H-3 and H-6 (meta-coupling).
  - The proton at position 3 (H-3), adjacent to the bromine atom, will likely be a doublet.
- Aliphatic Region (2.0 - 3.0 ppm): The three protons of the methyl group are equivalent and are not coupled to any other protons, hence they are expected to appear as a sharp singlet.

Caption: Predicted ^{13}C NMR assignments for **2-Bromo-5-methylbenzonitrile**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation, which excites molecular vibrations.

© 2026 BenchChem. All rights reserved.

Experimental Protocol: FT-IR Spectroscopy (Thin Solid Film)

Rationale: The thin solid film method is a simple and effective way to obtain a high-quality IR spectrum of a solid sample without the interference of a solvent or mulling agent.

Methodology:

- Sample Preparation:
  - Dissolve a small amount (a few milligrams) of **2-Bromo-5-methylbenzonitrile** in a few drops of a volatile solvent (e.g., dichloromethane or acetone).
  - Place a drop of the resulting solution onto a clean, dry salt plate (e.g., NaCl or KBr).
  - Allow the solvent to evaporate completely, leaving a thin film of the solid sample on the plate.
- Data Acquisition:
  - Obtain a background spectrum of the clean, empty sample compartment.
  - Place the salt plate with the sample film in the spectrometer's sample holder.
  - Acquire the sample spectrum over the range of 4000-400 cm^{-1}.
- Data Processing: The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

Predicted Characteristic IR Absorptions

© 2026 BenchChem. All rights reserved.

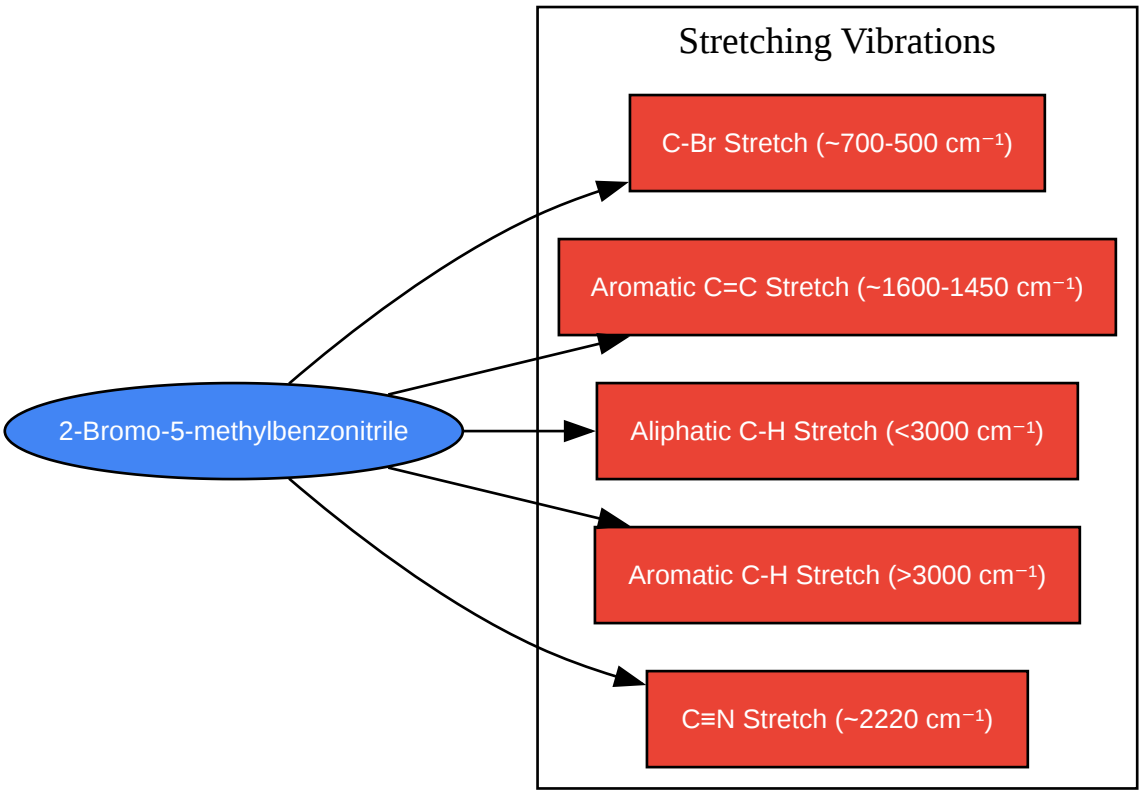
Wavenumber (cm^{-1})	Vibration Type	Functional Group
~ 3100-3000	C-H stretch	Aromatic
~ 2950-2850	C-H stretch	$-CH_3$
~ 2230-2210	C≡N stretch	Nitrile
~ 1600-1580, 1500-1400	C=C stretch	Aromatic Ring
~ 850-800	C-H bend (out-of-plane)	Substituted Benzene
~ 700-500	C-Br stretch	Aryl Halide

Interpretation of the IR Spectrum

The IR spectrum of **2-Bromo-5-methylbenzonitrile** will be characterized by several key absorption bands:

- Nitrile Stretch: A sharp, medium-intensity band is expected in the region of 2230-2210 cm^{-1} due to the C≡N stretching vibration. This is a highly characteristic peak for nitriles.
- Aromatic C-H Stretch: Weak to medium bands are expected just above 3000 cm^{-1}.
- Aliphatic C-H Stretch: Bands corresponding to the methyl group's C-H stretching will appear just below 3000 cm^{-1}.
- Aromatic C=C Stretch: One or two bands of variable intensity are expected in the 1600-1400 cm^{-1} region.
- C-Br Stretch: A band in the fingerprint region, typically between 700 and 500 cm^{-1}, can be attributed to the C-Br stretching vibration.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Key IR vibrational modes for **2-Bromo-5-methylbenzonitrile**.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a compound, which is crucial for confirming its identity.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

Rationale: EI-MS is a common technique for the analysis of relatively volatile and thermally stable organic compounds. The high energy of the electron beam typically induces fragmentation, providing a characteristic fingerprint for the molecule.

Methodology:

© 2026 BenchChem. All rights reserved.

- Sample Introduction: Introduce a small amount of the sample into the ion source, typically via a direct insertion probe or after separation by gas chromatography (GC).
- Ionization: Bombard the sample with a beam of high-energy electrons (typically 70 eV).
- Mass Analysis: Separate the resulting positively charged ions and their fragments based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., a quadrupole).
- Detection: Detect the ions to generate the mass spectrum.

Predicted Mass Spectrometry Data

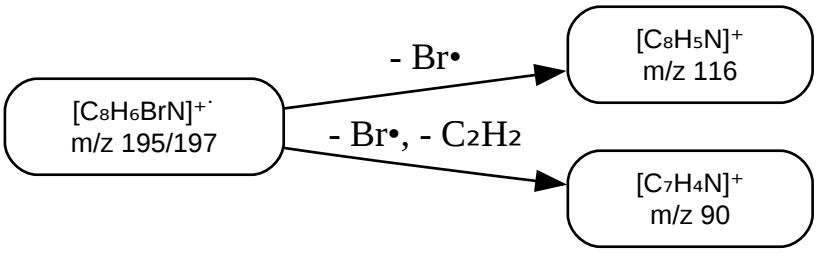
m/z	Ion	Comments
195/197	$[C_8H_6BrN]^+$	Molecular ion (M^+) peak, showing the characteristic isotopic pattern for one bromine atom (~1:1 ratio).
116	$[M - Br]^+$	Loss of a bromine radical.
90	$[C_7H_4N]^+$	Loss of Br and C_2H_2 from the molecular ion.

Interpretation of the Mass Spectrum

- Molecular Ion Peak: The most critical feature will be the molecular ion peak (M^+). Due to the presence of bromine, which has two major isotopes (^{79}Br and ^{81}Br) in nearly equal abundance, the molecular ion will appear as a pair of peaks of almost equal intensity at m/z 195 and 197. [2]This isotopic signature is a definitive indicator of the presence of one bromine atom.
- Major Fragmentation Pathways:
  - Loss of Bromine: A common fragmentation pathway for bromo-aromatic compounds is the cleavage of the C-Br bond, which would result in a fragment ion at m/z 116 ($[M - Br]^+$).
  - Loss of HCN: Fragmentation of the benzonitrile ring could involve the loss of a neutral HCN molecule.

© 2026 BenchChem. All rights reserved.

- Benzylic Cleavage: While less direct, fragmentation involving the methyl group could also occur.



Click to download full resolution via product page

Caption: Plausible fragmentation pathway for **2-Bromo-5-methylbenzonitrile** in EI-MS.

Conclusion

This technical guide provides a detailed predictive analysis of the ^{1}H NMR, ^{13}C NMR, IR, and mass spectroscopic data for **2-Bromo-5-methylbenzonitrile**. The included experimental protocols represent best practices in the field, ensuring that researchers can generate high-quality data. While the spectral data presented herein is based on predictive models, it offers a solid foundation for the interpretation of experimental results and serves as a valuable resource for scientists engaged in the synthesis and application of this important chemical intermediate.

References

- PubChem. (n.d.). **2-bromo-5-methylbenzonitrile**. National Center for Biotechnology Information. Retrieved from [Link]
- ChemAxon. (n.d.). NMR Predictor. Retrieved from [Link]
- University of Wisconsin-Madison, Department of Chemistry. (n.d.). Organic Chemistry Data. Retrieved from [Link]
- Michigan State University, Department of Chemistry. (n.d.). Mass Spectrometry. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. benchchem.com [benchchem.com]
- 2. Mass Spectrometry [www2.chemistry.msu.edu]
- To cite this document: BenchChem. [Spectroscopic Data of 2-Bromo-5-methylbenzonitrile: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280145/docs#spectroscopic-data-of-2-bromo-5-methylbenzonitrile-a-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.